

An In-Depth Technical Guide to the Physicochemical Properties of Noformicin

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Noformicin*
CAS No.: *16426-41-8*
Cat. No.: *B1207004*

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For distribution to: Researchers, scientists, and drug development professionals.

Introduction: Unveiling the Therapeutic Potential of Noformicin

Noformicin, a pyrrolidine-containing natural product, presents a compelling scaffold for antimicrobial drug discovery. Its unique structure, featuring a densely functionalized core, suggests a potential for novel mechanisms of action against a range of pathogens. A thorough understanding of its physicochemical properties is the foundational pillar upon which all subsequent drug development efforts—from formulation to preclinical and clinical evaluation—are built. This guide provides a comprehensive technical overview of the key physicochemical characteristics of **Noformicin**, outlining both theoretical predictions and the requisite experimental methodologies for their empirical determination. As a self-validating framework, the protocols described herein are designed to ensure data integrity and reproducibility, empowering researchers to unlock the full therapeutic potential of this promising molecule.

Molecular Identity and Structural Elucidation

A definitive understanding of a molecule's identity is the bedrock of all subsequent characterization. For **Noformicin**, this begins with its fundamental molecular formula and proceeds to a detailed spectroscopic fingerprint.

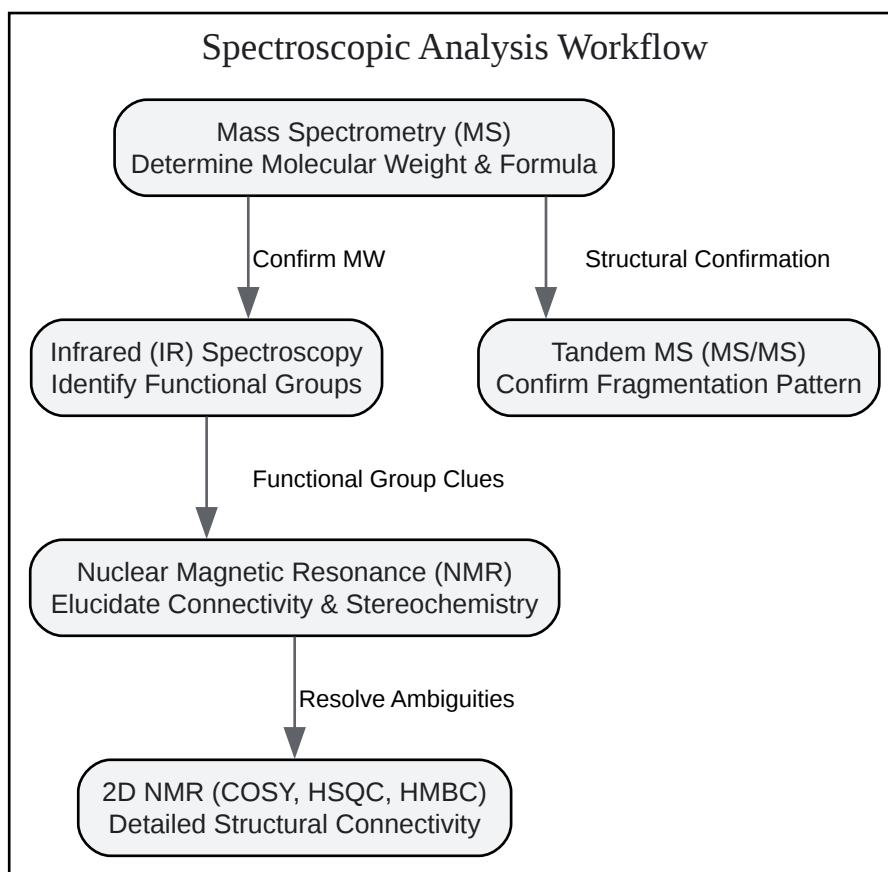
Core Molecular Attributes

The foundational attributes of **Noformicin** have been computationally determined and are summarized in the table below. These values serve as the initial reference points for all experimental work.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ N ₅ O	PubChem
Molecular Weight	197.24 g/mol	PubChem
IUPAC Name	(2S)-5-amino-N-(3-amino-3-aminopropyl)-3,4-dihydro-2H-pyrrole-2-carboxamide	PubChem
CAS Number	155-38-4	PubChem
Canonical SMILES	<chem>C1CC(=N[C@@H]1C(=O)NC(=N)N)N</chem>	PubChem
XLogP3 (Computed)	-2.4	PubChem

Spectroscopic Characterization Workflow

The structural elucidation of **Noformicin**, and the confirmation of its identity post-synthesis or isolation, relies on a suite of spectroscopic techniques. The following workflow outlines the critical experiments and the rationale behind their application.



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Caption: Workflow for the structural elucidation of **Noformicin**.

Rationale: Mass spectrometry is indispensable for determining the precise molecular weight of **Noformicin** and for confirming its elemental composition through high-resolution analysis.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve a small quantity of purified **Noformicin** (approximately 1 mg/mL) in a suitable volatile solvent system, such as a mixture of methanol and water.
- Instrumentation: Utilize an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.
- Analysis Mode: Operate in positive ion mode to facilitate the protonation of the basic nitrogen atoms in **Noformicin**, forming $[M+H]^+$ ions.

- **Data Acquisition:** Acquire the mass spectrum over a relevant m/z range (e.g., 100-500).
- **Data Analysis:** Compare the experimentally determined monoisotopic mass of the $[M+H]^+$ ion to the theoretical mass calculated from the molecular formula ($C_8H_{15}N_5O$). The deviation should be within 5 ppm to confirm the elemental composition.

Rationale: IR spectroscopy provides a rapid and non-destructive method to identify the key functional groups present in the **Noformicin** molecule, offering a characteristic "fingerprint."

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a small amount of solid, dry **Noformicin** directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum over the mid-IR range (typically $4000-400\text{ cm}^{-1}$).
- **Data Analysis:** Identify characteristic absorption bands corresponding to the functional groups in **Noformicin**, such as N-H stretching (amines and amides), C=O stretching (amide), and C=N stretching (imine/amidine).

Rationale: NMR is the most powerful technique for elucidating the detailed atomic connectivity and stereochemistry of **Noformicin**. A combination of 1D and 2D NMR experiments is essential for unambiguous structural assignment.

Experimental Protocol: 1D and 2D NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Noformicin** in a suitable deuterated solvent (e.g., D_2O or $DMSO-d_6$).
- **1D NMR Acquisition:**
 - 1H NMR: Provides information on the number of different types of protons, their chemical environment, and their neighboring protons through spin-spin coupling.
 - ^{13}C NMR: Reveals the number of chemically distinct carbon atoms.
- **2D NMR Acquisition:**

- COSY (Correlation Spectroscopy): Identifies proton-proton couplings, revealing which protons are adjacent to one another.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are separated by two or three bonds, crucial for piecing together the molecular skeleton.
- Data Analysis: Integrate data from all NMR experiments to assemble the complete structure of **Noformicin**, including the relative stereochemistry.

Solubility Profile

The solubility of **Noformicin** is a critical parameter that influences its bioavailability and formulation development. A comprehensive solubility profile in various solvent systems is essential.

Rationale: Determining the solubility in aqueous and organic solvents provides insights into the polarity of the molecule and informs the selection of appropriate vehicles for in vitro and in vivo studies.

Experimental Protocol: Equilibrium Solubility Determination

- Solvent Selection: Choose a range of solvents with varying polarities, including:
 - Purified Water (pH 7.4)
 - Phosphate-Buffered Saline (PBS)
 - Methanol
 - Ethanol
 - Dimethyl Sulfoxide (DMSO)

- **Sample Preparation:** Add an excess amount of solid **Noformicin** to a known volume of each solvent in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Processing:** Centrifuge the suspensions to pellet the undissolved solid.
- **Quantification:** Carefully remove an aliquot of the supernatant, dilute it appropriately, and quantify the concentration of dissolved **Noformicin** using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Reporting:** Express the solubility in units of mg/mL or µg/mL.

Stability Assessment

Understanding the stability of **Noformicin** under various environmental conditions is paramount for determining its shelf-life, storage requirements, and potential degradation pathways.

pH-Dependent Stability

Rationale: The stability of **Noformicin** at different pH values is crucial for predicting its behavior in various physiological environments (e.g., stomach, intestines, blood) and for developing stable liquid formulations.

Experimental Protocol: pH Stability Study

- **Buffer Preparation:** Prepare a series of buffers covering a physiologically relevant pH range (e.g., pH 2, 4, 7.4, 9).
- **Sample Incubation:** Dissolve a known concentration of **Noformicin** in each buffer and incubate at a controlled temperature (e.g., 37°C).
- **Time-Point Sampling:** At predetermined time intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each sample.
- **Analysis:** Immediately analyze the samples by a stability-indicating HPLC method to quantify the remaining parent compound and detect any degradation products.

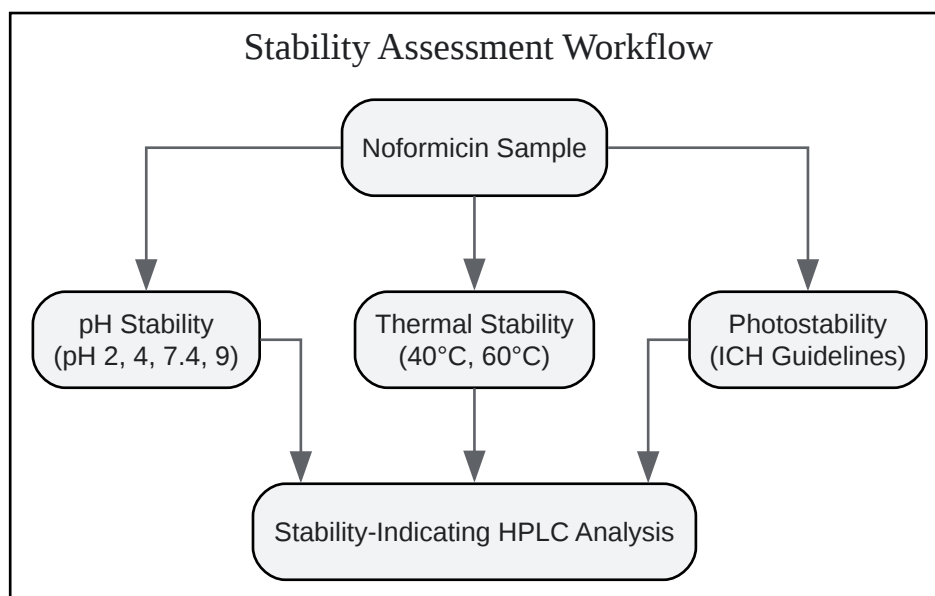
- Data Analysis: Plot the concentration of **Noformicin** versus time for each pH and determine the degradation rate constant and half-life.

Thermal and Photostability

Rationale: Assessing the impact of temperature and light on the stability of **Noformicin** is essential for defining appropriate storage and handling conditions.

Experimental Protocol: Forced Degradation Studies

- Thermal Stability:
 - Expose solid and solution samples of **Noformicin** to elevated temperatures (e.g., 40°C, 60°C) for a defined period.
 - Analyze the samples at various time points to determine the extent of degradation.
- Photostability:
 - Expose solid and solution samples of **Noformicin** to a controlled light source (e.g., a photostability chamber with a combination of UV and visible light) according to ICH guidelines.
 - Include a dark control to differentiate between light-induced and thermal degradation.
 - Analyze the samples after exposure to quantify any degradation.



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Caption: Workflow for assessing the stability of **Noformicin**.

Conclusion and Future Directions

This guide provides a foundational framework for the comprehensive physicochemical characterization of **Noformicin**. The outlined protocols, grounded in established scientific principles, are designed to yield high-quality, reproducible data essential for advancing this promising natural product through the drug development pipeline. The resulting data will be instrumental in guiding formulation strategies, interpreting biological data, and ultimately, in realizing the therapeutic potential of **Noformicin**. Future work should focus on the experimental execution of these protocols to build a robust and comprehensive data package for this molecule.

References

- PubChem. **Noformicin**, (+)-. National Center for Biotechnology Information. [[Link](#)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of Noformicin]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207004/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-noformicin>]

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